

# analytical techniques for characterizing 7,8-Dimethyl-4-hydroxyquinoline

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## Compound of Interest

Compound Name: 7,8-Dimethyl-4-hydroxyquinoline

CAS No.: 178984-37-7

Cat. No.: B061718

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An Application Guide to the Analytical Characterization of **7,8-Dimethyl-4-hydroxyquinoline**

**Abstract:** This comprehensive guide provides a detailed framework of analytical methodologies for the thorough characterization of **7,8-Dimethyl-4-hydroxyquinoline**. Addressed to researchers, scientists, and professionals in drug development, this document outlines a suite of techniques essential for confirming the identity, purity, and stability of this quinoline derivative. The protocols herein are synthesized from established analytical principles for heterocyclic compounds and are designed to ensure robust and reliable results. We will delve into spectroscopic, chromatographic, and thermal analysis techniques, offering not only step-by-step protocols but also the underlying scientific rationale for each procedural choice.

## Introduction: The Significance of 7,8-Dimethyl-4-hydroxyquinoline

**7,8-Dimethyl-4-hydroxyquinoline** belongs to the 4-hydroxyquinoline (or 4-quinolone) class of heterocyclic compounds. This scaffold is of significant interest in medicinal chemistry and drug discovery due to its wide range of pharmacological activities.<sup>[1]</sup> Derivatives of 4-hydroxyquinoline have been explored for their potential as antibacterial, neuroprotective, and

even anticancer agents.[1] Given its potential therapeutic relevance, the unambiguous characterization of **7,8-Dimethyl-4-hydroxyquinoline** is a critical prerequisite for any further investigation, be it for mechanistic studies or preclinical development.

Proper analytical characterization ensures the structural integrity of the synthesized compound, quantifies its purity by identifying and measuring any impurities or by-products, and assesses its physical properties like thermal stability. This guide provides an integrated analytical workflow for achieving a comprehensive profile of this molecule.

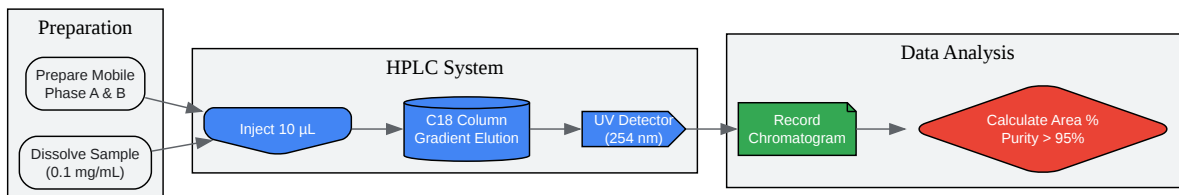
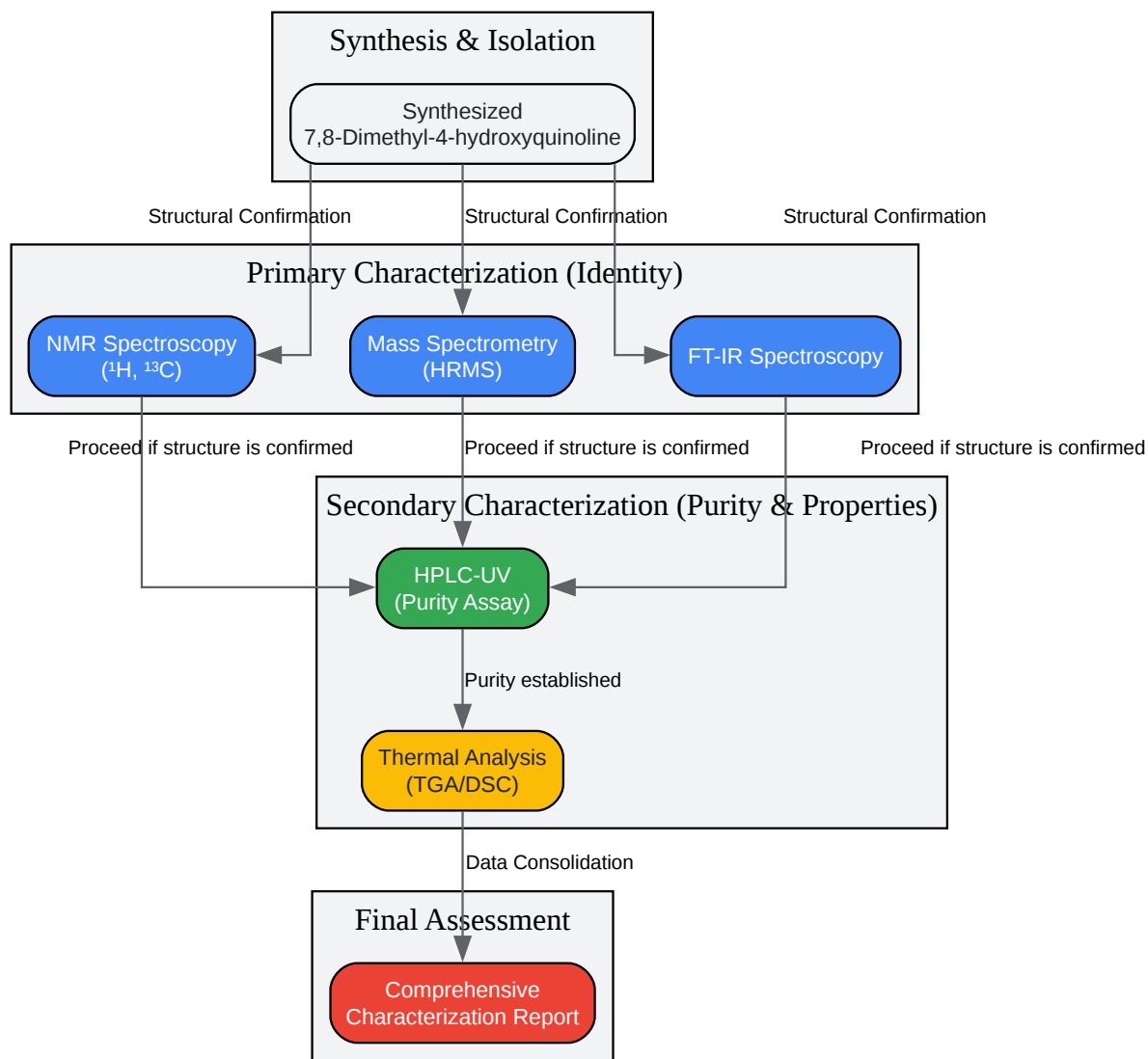
## Foundational Physicochemical Properties

Before delving into advanced analytical techniques, it is crucial to have the basic molecular properties established.

Property	Value	Source
CAS Number	178984-37-7	
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO	
Molecular Weight	173.21 g/mol	
Physical Form	Solid	

## Workflow for Comprehensive Characterization

A multi-technique approach is indispensable for the authoritative characterization of a novel or synthesized compound. The following workflow ensures that structural, purity, and stability aspects are all addressed.



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## Sources

- [1. Synthesis of 4-Hydroxyquinolines as Potential Cytotoxic Agents - PMC](#) [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
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